

Application Notes and Protocol for Dissolving 42-(2-Tetrazolyl)rapamycin in DMSO

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Compound of Interest

Compound Name: 42-(2-Tetrazolyl)rapamycin

Cat. No.: B15552880

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Introduction

42-(2-Tetrazolyl)rapamycin is a derivative of rapamycin, a macrolide compound known for its potent and specific inhibition of the mammalian target of rapamycin (mTOR).[1][2] The mTOR signaling pathway is a crucial regulator of cell growth, proliferation, and survival.[3] Rapamycin and its analogs function by forming a complex with the intracellular receptor FKBP12, which then binds to and allosterically inhibits mTOR Complex 1 (mTORC1).[1][3] This inhibitory action makes **42-(2-Tetrazolyl)rapamycin** a valuable tool in studying cellular processes such as autophagy and cell cycle progression.[1][3] This document provides a detailed protocol for the proper dissolution and handling of **42-(2-Tetrazolyl)rapamycin** in dimethyl sulfoxide (DMSO) to ensure experimental reproducibility and accuracy.

Quantitative Data Summary

For optimal and reproducible experimental results, the proper preparation of **42-(2-Tetrazolyl)rapamycin** solutions is critical. The following table summarizes the key quantitative data for dissolving and storing this compound.

Parameter	Value	Source
Molecular Weight	966.21 g/mol	[4]
Recommended Solvent	DMSO (Dimethyl Sulfoxide)	[5]
Solubility in DMSO	≥ 130 mg/mL (≥ 134.55 mM)	[5]
Storage of Powder	-20°C for up to 2 years	[4]
Storage of Stock Solution in DMSO	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[5][6]

Note: The use of hygroscopic (moisture-absorbing) DMSO can significantly impact the solubility of the product. It is highly recommended to use newly opened, high-purity DMSO for the preparation of stock solutions.[5]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **42-(2-Tetrazolyl)rapamycin** in DMSO.

Materials:

- **42-(2-Tetrazolyl)rapamycin** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- Calculate the required amount of **42-(2-Tetrazolyl)rapamycin**:
 - To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 966.21 \text{ g/mol} / 1000 = 9.66 \text{ mg}$
- Weigh the **42-(2-Tetrazolyl)rapamycin** powder:
 - In a sterile microcentrifuge tube, carefully weigh out 9.66 mg of the compound using a calibrated analytical balance.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous, high-purity DMSO to the microcentrifuge tube containing the powder.
- Ensure Complete Dissolution:
 - Vortex the solution thoroughly until all the powder is completely dissolved.
 - If necessary, gentle warming in a 37°C water bath can aid dissolution.^[3] Visually inspect the solution to ensure no particulates are present.
- Aliquot and Store:
 - Dispense the 10 mM stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[6]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[5]

Preparation of Working Solutions

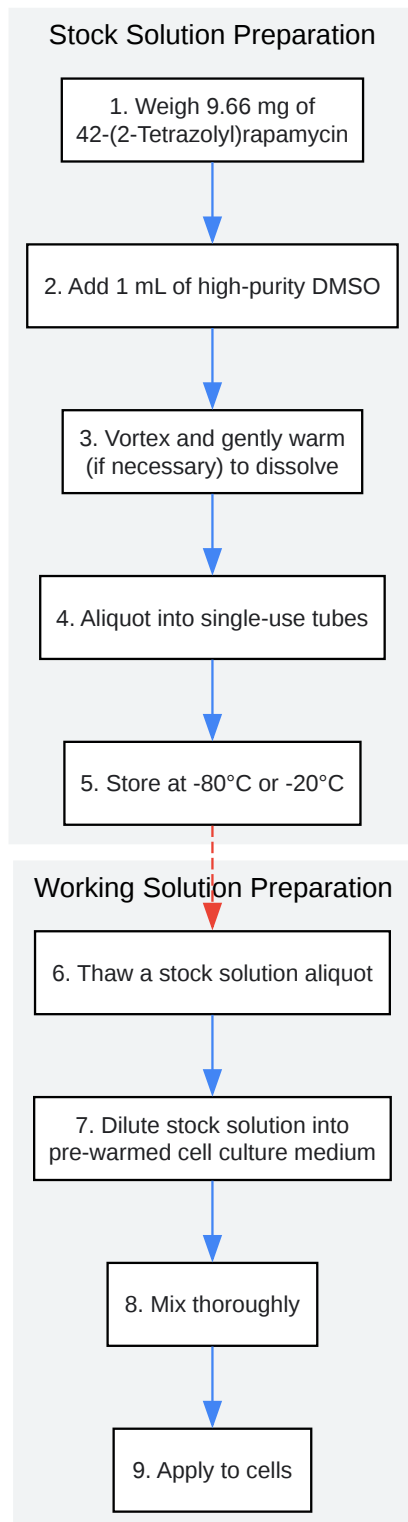
Procedure:

- Determine the Final Working Concentration:

- Based on your experimental requirements and the specific cell line being used, determine the final concentration of **42-(2-Tetrazolyl)rapamycin** needed in your cell culture medium.
- Thaw a Stock Solution Aliquot:
 - Remove one aliquot of the 10 mM stock solution from the freezer and allow it to thaw at room temperature.
- Perform Serial Dilutions (if necessary):
 - For preparing low concentration working solutions, it is advisable to perform serial dilutions to ensure accuracy.
- Dilute to the Final Working Concentration:
 - Directly add the appropriate volume of the stock solution (or an intermediate dilution) to the pre-warmed cell culture medium.
 - Important: To minimize precipitation, it is recommended to add the culture medium to the tube containing the DMSO stock solution, rather than the other way around.^[7]
 - For example, to prepare 10 mL of medium with a final concentration of 100 nM, add 1 µL of the 10 mM stock solution to 10 mL of culture medium.
- Mix Thoroughly:
 - Gently mix the medium containing **42-(2-Tetrazolyl)rapamycin** by swirling or inverting the tube or flask to ensure a homogenous solution before adding it to your cells.^[3]

Visualizations

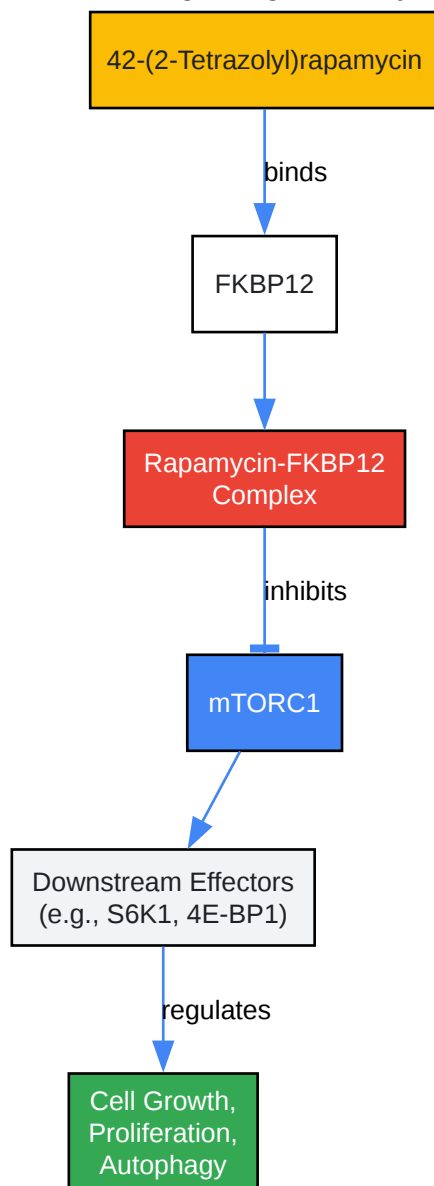
Experimental Workflow: Dissolving 42-(2-Tetrazolyl)rapamycin



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Caption: Workflow for preparing stock and working solutions of **42-(2-Tetrazolyl)rapamycin**.

Simplified mTOR Signaling Pathway Inhibition



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